

Molecular structure and conformational analysis of 3-(4-Fluorophenyl)propiophenone

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)propiophenone

CAS No.: 41865-46-7

Cat. No.: B1327640

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Structural Dynamics and Synthetic Pathways of 3-(4-Fluorophenyl)propiophenone

A Technical Monograph for Medicinal Chemistry Applications[1]

Executive Summary

This technical guide provides a comprehensive analysis of **3-(4-Fluorophenyl)propiophenone** (CAS: 41865-46-7), a critical dihydrochalcone scaffold used in drug discovery.[1] Distinguished by its 4-fluoro-substitution on the

-phenyl ring, this molecule serves as a model for studying

-stacking interactions, metabolic stability enhancement via fluorination, and conformational flexibility in linker regions.[1] This guide details its molecular architecture, validated synthetic protocols, and conformational analysis workflows, designed for researchers in lead optimization and structural biology.

Part 1: Molecular Architecture & Physicochemical Properties

The efficacy of **3-(4-Fluorophenyl)propiophenone** in medicinal chemistry stems from the interplay between its flexible ethylene linker and the electronic modulation provided by the fluorine atom.

1.1 Structural Connectivity

The molecule consists of two aromatic domains connected by a propanone bridge.

- Domain A (Propiophenone Core): A phenyl ring conjugated to a carbonyl group. This system acts as a hydrogen bond acceptor.
- Domain B (Fluorophenyl Moiety): A 4-fluorophenyl group attached at the -carbon (C3) of the propionyl chain.[\[2\]](#)
- Linker: A saturated ethylene () bridge that introduces significant conformational freedom compared to its unsaturated chalcone precursor.[\[1\]](#)

1.2 The Fluorine Effect

The introduction of fluorine at the para-position of the distal phenyl ring is not merely structural; it alters the physicochemical profile:

- Electronic Withdrawal: The high electronegativity of fluorine () deactivates the aromatic ring, altering the quadrupole moment and potentially strengthening interactions with protein residues (e.g., Phenylalanine, Tryptophan).
- Metabolic Blocking: The C-F bond (approx. 116 kcal/mol) renders the para-position resistant to Cytochrome P450-mediated hydroxylation, a common metabolic soft spot in non-fluorinated analogs.[\[1\]](#)

Table 1: Physicochemical Profile

Property	Value	Significance
Molecular Formula		Core scaffold
Molecular Weight	228.26 g/mol	Fragment-based drug design compliant
LogP (Predicted)	~3.6 - 3.8	High lipophilicity; BBB permeable
H-Bond Acceptors	1 (Carbonyl)	Interaction with Ser/Thr residues
Rotatable Bonds	4	High entropic penalty upon binding
Topological Polar Surface Area	17.07	Excellent membrane permeability

Part 2: Conformational Analysis[1][5][6]

Understanding the conformational landscape is vital for predicting binding affinity. Unlike rigid heterocycles, the ethylene bridge allows the molecule to adopt distinct "Folded" and "Extended" states.

2.1 Torsional Degrees of Freedom

The conformational energy surface is defined primarily by rotation around the ethylene bridge bonds.

- (C1-C2): Determines the orientation of the -carbon relative to the carbonyl.
- (C2-C3): The critical bond governing the distance between the two aromatic rings.

2.2 The "Folded" vs. "Extended" Equilibrium

- Extended Conformation (Anti): The aromatic rings are maximally separated (dihedral angle

). This is typically the global minimum in vacuum and the dominant form in crystal lattices due to packing forces.

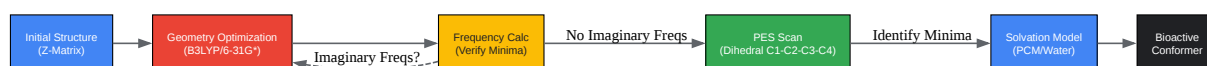
- Folded Conformation (Gauche): The rings approach each other (dihedral angle

). In polar solvents, this form can be stabilized by intramolecular

interactions, particularly enhanced by the quadrupole difference between the electron-rich unsubstituted ring and the electron-deficient fluorinated ring.[1]

2.3 Computational Workflow (DFT)

To rigorously determine the bioactive conformation, the following computational workflow is recommended.



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Figure 1: Density Functional Theory (DFT) workflow for identifying stable conformers of dihydrochalcones.

Part 3: Synthetic Protocols

While Friedel-Crafts acylation is possible, it often suffers from regioselectivity issues.[1] The most robust route for high-purity synthesis is the Claisen-Schmidt Condensation followed by Catalytic Hydrogenation.[1] This two-step sequence ensures the fluorine atom is positioned exclusively at the para-position.[1]

3.1 Step 1: Synthesis of the Chalcone Intermediate

Reaction: Acetophenone + 4-Fluorobenzaldehyde

3-(4-Fluorophenyl)-1-phenylprop-2-en-1-one.[1]

Protocol:

- Reagents: Dissolve Acetophenone (10 mmol) and 4-Fluorobenzaldehyde (10 mmol) in Ethanol (20 mL).
- Catalysis: Add aqueous NaOH (10%, 5 mL) dropwise at C.
- Reaction: Stir at room temperature for 4–6 hours. A precipitate will form.
- Workup: Filter the solid, wash with cold water and cold ethanol. Recrystallize from ethanol.
- Validation: Verify olefin presence via
-NMR (Doublet at
7.4–7.8 ppm,
Hz, indicating trans-geometry).

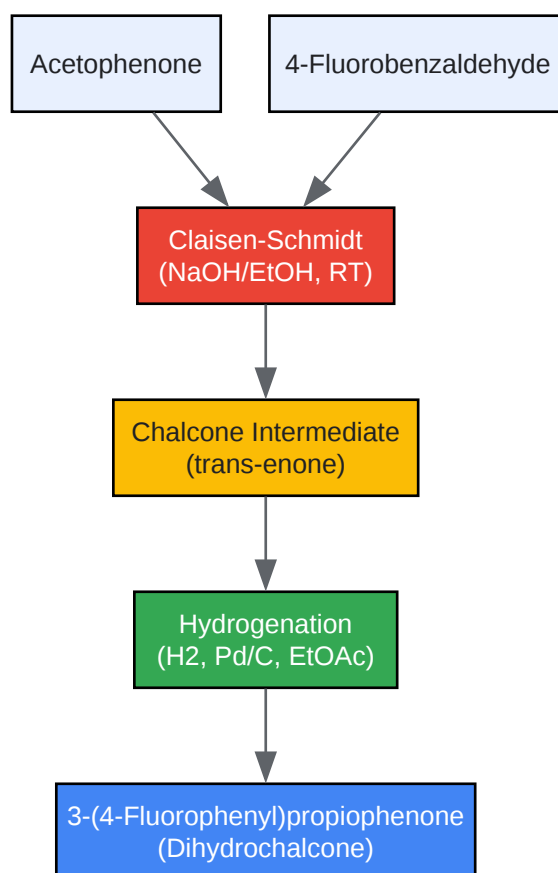
3.2 Step 2: Selective Reduction to Dihydrochalcone

Reaction: Chalcone +

3-(4-Fluorophenyl)propiophenone.[\[1\]](#)

Protocol:

- Setup: Dissolve the chalcone (5 mmol) in Ethyl Acetate (30 mL).
- Catalyst: Add 10% Pd/C (10 wt% loading).
- Hydrogenation: Purge with
gas (balloon pressure is sufficient) and stir vigorously for 2–4 hours. Monitor via TLC (disappearance of the UV-active chalcone spot).
- Purification: Filter through a Celite pad to remove Pd/C. Concentrate the filtrate in vacuo.
- Crystallization: If the oil does not solidify, induce crystallization using Hexane/EtOAc (9:1).



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Figure 2: Validated synthetic pathway via chalcone reduction, ensuring regiochemical purity.

Part 4: Pharmacological Implications[1][5]

The **3-(4-Fluorophenyl)propiophenone** scaffold is not merely a chemical intermediate; it possesses intrinsic pharmacological relevance.[1]

4.1 Alzheimer's Disease (Amyloid Aggregation)

Research indicates that dihydrochalcone derivatives can inhibit Amyloid-

(
) aggregation. The flexibility of the ethylene bridge allows the molecule to adopt a conformation that disrupts the

-sheet stacking of amyloid fibrils. The 4-fluoro substituent improves blood-brain barrier (BBB) penetration compared to hydroxylated analogs, making it a viable lead for CNS targets.[1]

4.2 Metabolic Stability

In non-fluorinated propiophenones, the para-position of the phenyl ring is rapidly oxidized by CYP450 enzymes to form a phenol, which is then conjugated and excreted. Replacing the para-hydrogen with fluorine blocks this metabolic route, significantly extending the half-life (

) of the compound in vivo without drastically altering the steric profile (Van der Waals radius: H = 1.20

, F = 1.47

).

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